

Navigating the Safe Disposal of DGY-06-116: A Procedural Guide

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Compound of Interest

Compound Name: DGY-06-116

Cat. No.: B8146624

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For researchers, scientists, and drug development professionals handling the irreversible covalent Src inhibitor **DGY-06-116**, adherence to proper disposal protocols is paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **DGY-06-116** is not publicly available, general best practices for the disposal of halogenated organic compounds in a laboratory setting provide a clear framework.

Key Principle: Treat as Hazardous Waste

Given its chemical nature as a complex heterocyclic molecule containing chlorine, **DGY-06-116** should be treated as a hazardous halogenated organic waste.^{[1][2]} It is crucial to avoid disposing of this compound down the drain or in regular trash.^{[3][4]}

Step-by-Step Disposal Procedure

The following steps outline the recommended procedure for the safe disposal of **DGY-06-116** in solid form or as a solution.

1. Personal Protective Equipment (PPE): Before handling **DGY-06-116** for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves

- A lab coat

2. Waste Segregation: Proper segregation is critical to prevent dangerous chemical reactions.

[5][6]

- Solid Waste: Collect any solid **DGY-06-116** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a designated, properly labeled hazardous waste container.
- Liquid Waste: If **DGY-06-116** is in a solvent, it should be collected in a dedicated container for halogenated organic waste.[1][7][8] Do not mix with non-halogenated solvents, as this can complicate and increase the cost of disposal.[2][9] Common compatible solvents for disposal collection include the original solvent used in the experiment (e.g., DMSO).[10]
- Empty Containers: Any "empty" containers that held **DGY-06-116** should be treated as hazardous waste unless they have been triple-rinsed with a suitable solvent.[3][6] The rinsate must be collected and disposed of as hazardous waste.[3]

3. Waste Container Management:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**DGY-06-116**," and the approximate quantity.[7]
- Container Integrity: Use containers that are in good condition, compatible with the chemical waste, and have a secure, tight-fitting lid.[4][5]
- Storage: Keep waste containers closed except when adding waste.[3][7] Store them in a designated and properly ventilated satellite accumulation area within the laboratory.[5][11]

4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[11]
- Do not attempt to dispose of the chemical waste through a third-party vendor without institutional approval.

Quantitative Data Summary

The Safety Data Sheet from TargetMol for **DGY-06-116** (Catalog Number: T22306) does not provide specific quantitative data for hazards or disposal.^[12] The following table summarizes general information about the compound.

Property	Value	Source
Chemical Name	DGY-06-116	^[12]
CAS Number	2556836-50-9	^[13]
Molecular Formula	C ₃₂ H ₃₃ ClN ₈ O ₂	^[14] ^[15]
Molecular Weight	597.11 g/mol	^[16]
Form	Solid	^[13]
Solubility	DMSO: 100 mg/mL (167.47 mM)	^[10]

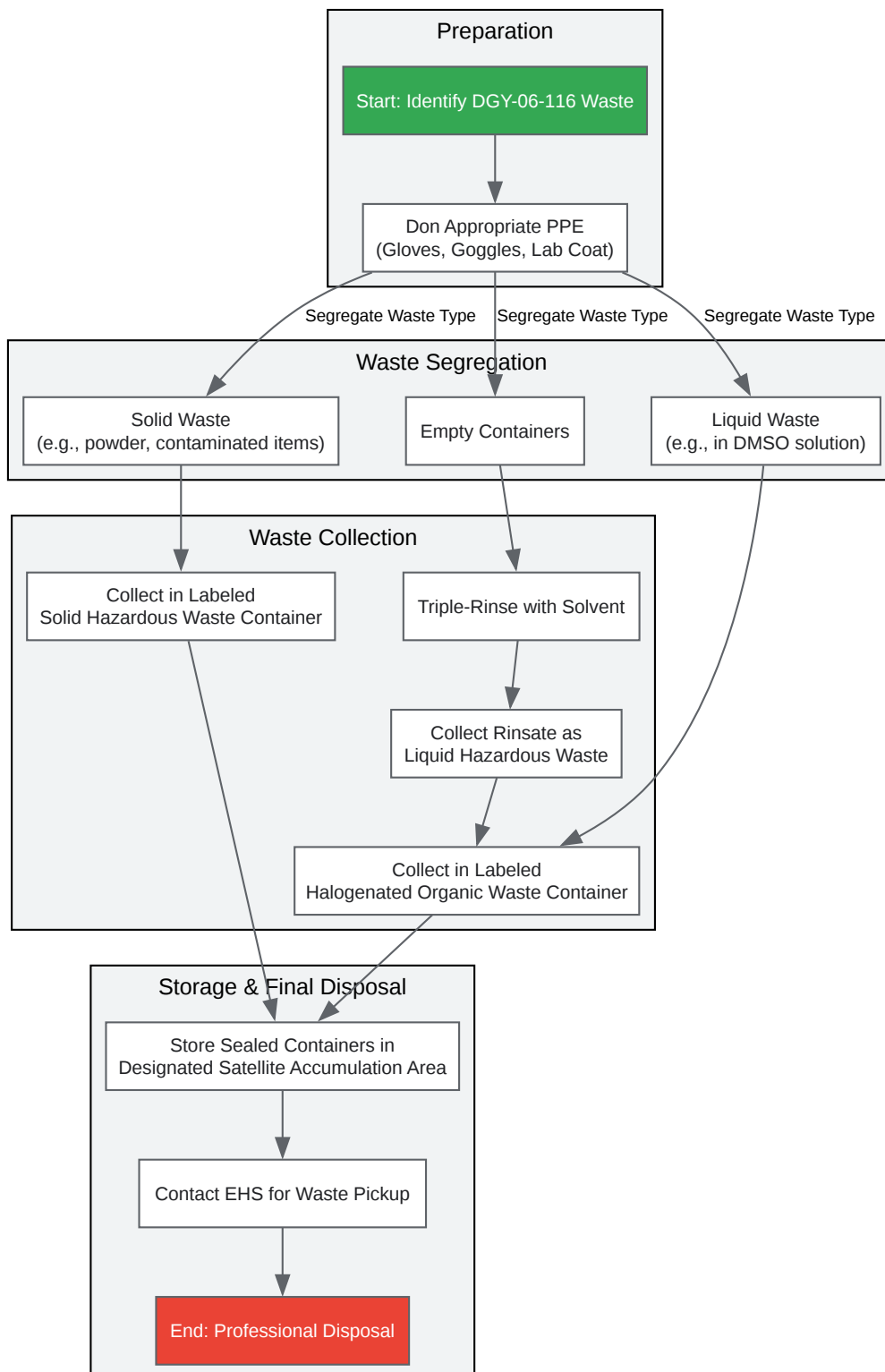
Experimental Protocols

There are no specific experimental protocols for the disposal of **DGY-06-116**. The procedures outlined above are based on established guidelines for the management of hazardous chemical waste in a laboratory setting.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **DGY-06-116**.

DGY-06-116 Disposal Workflow

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